

In-Depth Technical Guide to FGH10019: A Novel SREBP Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FGH10019

Cat. No.: B15578960

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **FGH10019**, a novel and potent inhibitor of Sterol Regulatory Element-Binding Proteins (SREBPs). This document details its chemical properties, supplier information, mechanism of action, and its effects on lipid metabolism, with a focus on its potential applications in oncology research, particularly in prostate cancer.

Core Compound Information

Property	Value
CAS Number	1046045-61-7[1][2][3]
Molecular Weight	373.49[2]
Mechanism of Action	Inhibitor of Sterol Regulatory Element-Binding Protein (SREBP) activation[1][2]
IC50	Approximately 1 μ M[1][2]

Supplier Information

FGH10019 is available from various chemical suppliers for research purposes. Notable suppliers include:

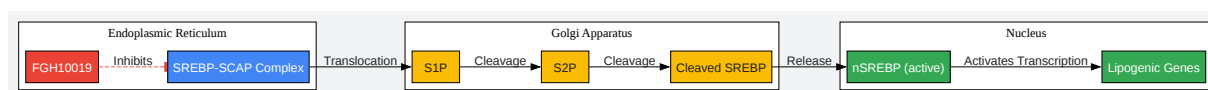
- MedchemExpress[1][3]
- Selleck Chemicals[2]

Mechanism of Action: Targeting the SREBP Pathway

FGH10019 exerts its effects by inhibiting the activation of SREBPs, which are master transcription factors that regulate the synthesis of cholesterol and fatty acids.[1][2] Under normal conditions, SREBPs are synthesized as inactive precursors bound to the endoplasmic reticulum (ER) membrane in a complex with SREBP-cleavage activating protein (SCAP). When cellular sterol levels are low, the SREBP-SCAP complex translocates to the Golgi apparatus. In the Golgi, SREBP is cleaved by two proteases, Site-1 Protease (S1P) and Site-2 Protease (S2P), releasing the N-terminal active domain. This active fragment then translocates to the nucleus to activate the transcription of genes involved in lipid biosynthesis.[4][5][6]

FGH10019 is believed to inhibit the ER-to-Golgi translocation of SREBPs, thereby preventing their proteolytic activation and subsequent gene transcription.[1] This leads to a downstream reduction in the expression of lipogenic enzymes.

Signaling Pathway Diagram



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Caption: Inhibition of the SREBP signaling pathway by **FGH10019**.

Effects on Lipid Metabolism in Prostate Cancer

Recent studies have highlighted the role of dysregulated lipid metabolism in cancer progression. **FGH10019** has been shown to potentiate the anti-tumor activity of chemotherapeutic agents like docetaxel in prostate cancer cells by altering the cellular lipid composition.^{[7][8]}

Quantitative Data on Lipid Composition

Treatment of prostate cancer cells (C4-2 and PC3) with **FGH10019** resulted in significant changes in the abundance of various lipid classes and fatty acyl chains.

Table 1: Alteration in Abundance of Lipid Classes in Prostate Cancer Cells Treated with **FGH10019**

Cell Line	Lipid Class	Change in Abundance
C4-2	Triglyceride (TG)	Decreased
C4-2	Diglyceride (DG)	Decreased
PC3	Triglyceride (TG)	Decreased
PC3	Diglyceride (DG)	Decreased
Data synthesized from findings indicating a general decrease in cellular lipids upon SREBP inhibition. ^[9]		

Table 2: Alteration in Abundance of Fatty Acyl Chains in Prostate Cancer Cells Treated with **FGH10019**

Cell Line	Fatty Acyl Chain	Change in Abundance
C4-2 & PC3	Palmitoyl (16:0)	Significantly Reduced
C4-2 & PC3	Stearoyl (18:0)	Significantly Reduced
C4-2 & PC3	Polyunsaturated (20:4, 22:4, 22:6)	Significantly Increased

Source: Data extracted from a study on targeting SREBP-dependent lipogenesis.[8]

This shift towards polyunsaturated lipids leads to increased membrane permeability, which in turn enhances the intracellular accumulation and efficacy of chemotherapeutic drugs.[8]

Experimental Protocols

The following are detailed methodologies for key experiments involving **FGH10019**.

In Vitro Cell Culture and Treatment

- **Cell Lines:** Human prostate cancer cell lines (e.g., C4-2, PC3).
- **Culture Conditions:** Cells are maintained in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- **FGH10019 Preparation:** **FGH10019** is dissolved in DMSO to prepare a stock solution (e.g., 10 mM).
- **Treatment:** For experiments, cells are seeded in appropriate culture plates. After reaching a desired confluency (e.g., 60-70%), the culture medium is replaced with fresh medium containing **FGH10019** at the desired final concentration (e.g., 5 µM) and/or other compounds like docetaxel (e.g., 1 nM). Control cells are treated with an equivalent volume of DMSO.
- **Incubation:** Cells are incubated for the specified duration (e.g., 48 hours) before being harvested for downstream analysis.

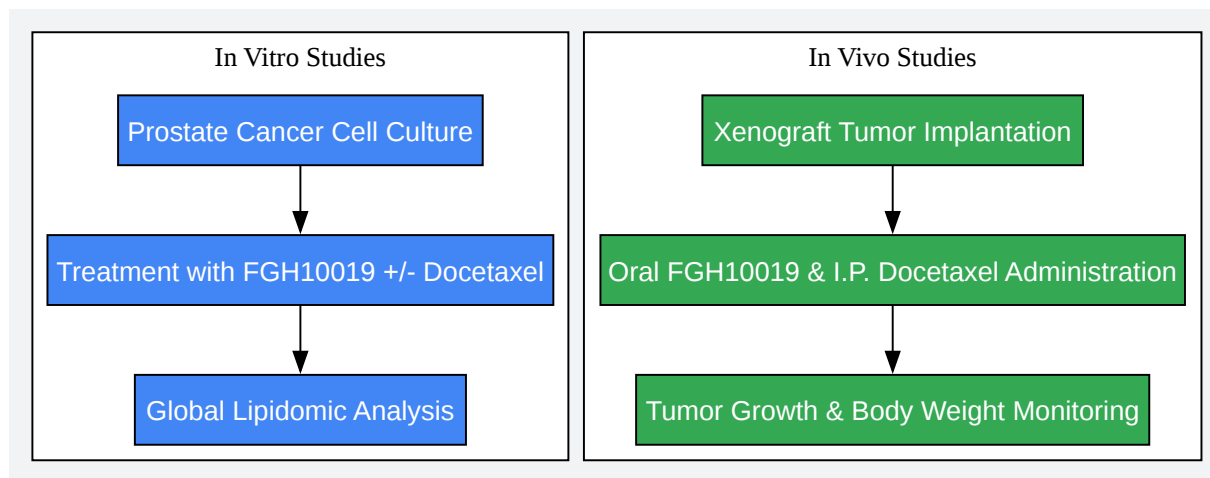
Global Lipidomic Analysis

- **Cell Harvesting:** After treatment, cells are washed with ice-cold PBS and harvested.
- **Lipid Extraction:** Lipids are extracted from the cell pellets using a modified Bligh-Dyer method with a solvent mixture of chloroform, methanol, and water.
- **LC-MS/MS Analysis:** The extracted lipids are analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) to identify and quantify different lipid species.
- **Data Analysis:** The raw data is processed to identify statistically significant alterations in the abundance of various lipid classes and fatty acyl chains between different treatment groups.

In Vivo Xenograft Model

- **Animal Model:** Male athymic nude mice (e.g., 5-6 weeks old).
- **Tumor Implantation:** Human prostate cancer cells (e.g., PC3) are suspended in a solution like Matrigel and subcutaneously injected into the flanks of the mice.
- **Tumor Growth and Treatment Initiation:** Tumors are allowed to grow to a palpable size. The mice are then randomized into different treatment groups.
- **Drug Administration:**
 - **FGH10019:** Administered orally at a dose of, for example, 20 mg/kg body weight, three times per week.[\[9\]](#)
 - **Docetaxel:** Administered intraperitoneally (i.p.) at a dose of, for example, 4 mg/kg body weight, twice per week.[\[9\]](#)
 - **Control Group:** Receives the vehicle used for drug delivery.
- **Monitoring:** Tumor volume and body weight are monitored regularly throughout the study.
- **Endpoint:** At the end of the study, mice are euthanized, and tumors are excised for further analysis.

Experimental Workflow Diagram



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Caption: A simplified workflow for in vitro and in vivo experiments with **FGH10019**.

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